

# Application Note: Solid-Phase Extraction for Propanil Pre-concentration from Environmental Samples

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## Compound of Interest

Compound Name: *Propanil*

Cat. No.: *B472794*

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## Introduction

**Propanil** (3',4'-dichloropropionanilide) is a widely used post-emergence herbicide for the control of broadleaf and grass weeds in rice and other crops.[1][2] Its presence in environmental samples, such as water and soil, is a significant concern due to its potential impact on non-target organisms and ecosystems.[3] Accurate and sensitive analytical methods are crucial for monitoring **propanil** residues. Solid-phase extraction (SPE) is a highly effective and widely adopted sample preparation technique for the pre-concentration and purification of **propanil** from complex environmental matrices prior to chromatographic analysis.[4][5] This application note provides a detailed protocol for the solid-phase extraction of **propanil** from water and soil samples, along with relevant quantitative data and a procedural workflow.

## Principle of Solid-Phase Extraction

Solid-phase extraction is a chromatographic technique used to isolate and concentrate analytes from a liquid sample. The process involves passing the sample through a sorbent bed packed in a cartridge. Analytes of interest, like **propanil**, are retained on the sorbent while other matrix components are washed away. Subsequently, a small volume of a strong solvent is used to elute the retained analytes, resulting in a concentrated and cleaner sample extract ready for analysis. The choice of sorbent and elution solvent is critical for achieving high recovery and selectivity. For **propanil**, a nonpolar herbicide, reverse-phase sorbents like C18 are commonly employed.

## Quantitative Data Summary

The following table summarizes quantitative data from various studies on the solid-phase extraction of **propanil** from environmental samples.

Sample Matrix	SPE Sorbent	Elution Solvent	Spiking Level	Recovery Rate (%)	Limit of Quantitation (LOQ)	Analytical Method	Reference
Soil	C18	Ethyl Acetate	-	-	0.01 ppm	GC/NPD	
Water	C18	Ethyl Acetate	-	-	0.01 ppm	GC/NPD	
Rice Grain, Husk, Straw, and Soil	Dispersive SPE	Dichloromethane/Hexane	0.05, 0.25, 0.50 mg/kg	84.9 - 98.3	0.05 mg/kg	GLC-ECD	
Drinking Water	-	-	-	-	0.02 µg/L	LC-ESI-MS	
Surface Water	-	-	-	-	0.5 ng/L	On-line SPE-LC-ESI-MS/MS	

## Experimental Protocols

### Solid-Phase Extraction of Propanil from Water Samples

This protocol is based on established methods for the determination of **propanil** in water.

#### a. Materials and Reagents

- SPE Cartridges: C18 (e.g., 500 mg, 6 mL)

- Methanol (HPLC grade)
- Ethyl Acetate (HPLC grade)
- Anhydrous Sodium Sulfate
- Deionized Water
- Glassware: Graduated cylinders, conical tubes, Pasteur pipettes
- Vacuum manifold for SPE
- Nitrogen evaporator

#### b. Protocol

- Cartridge Conditioning:
  - Place the C18 SPE cartridges on a vacuum manifold.
  - Wash the cartridges with 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water. Do not allow the cartridge to go dry after the final water wash.
- Sample Loading:
  - Measure 100 mL of the water sample.
  - Pass the entire sample volume through the conditioned C18 cartridge at a flow rate of approximately 5-10 mL/min.
- Cartridge Washing (Optional):
  - To remove interfering polar compounds, wash the cartridge with 5 mL of a methanol/water solution (e.g., 10:90 v/v).
- Cartridge Drying:
  - Dry the cartridge under a gentle stream of nitrogen or by applying a vacuum for 10-15 minutes to remove residual water.

- Elution:
  - Place a collection tube under the cartridge.
  - Elute the retained **propanil** with two 4 mL portions of ethyl acetate.
- Drying the Eluate:
  - Pass the collected eluate through a small column containing anhydrous sodium sulfate to remove any remaining water.
  - Rinse the sodium sulfate with an additional 1-2 mL of ethyl acetate and collect it with the eluate.
- Concentration and Reconstitution:
  - Evaporate the eluate to near dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a suitable solvent (e.g., 1 mL of ethyl acetate or mobile phase for LC analysis) for subsequent chromatographic analysis.

## Solid-Phase Extraction of Propanil from Soil Samples

This protocol is adapted from methods for the analysis of **propanil** in soil.

### a. Materials and Reagents

- Same as for water samples, plus:
- Acetone (HPLC grade)
- Toluene (HPLC grade)
- 0.5N Hydrochloric Acid (HCl)
- 1M Potassium Monohydrogen Phosphate ( $K_2HPO_4$ )
- Mechanical shaker

- Centrifuge

- Rotary evaporator

b. Protocol

- Sample Extraction:
  - Weigh 10 g of the soil sample into a centrifuge tube.
  - Add 10 mL of acetone and shake vigorously.
  - Add 10 mL of toluene and shake for 1 hour on a mechanical shaker.
  - Centrifuge the sample and collect the supernatant.
- Liquid-Liquid Partitioning (to separate **propanil** from its primary metabolite, 3,4-dichloroaniline - DCA):
  - Transfer the supernatant to a separatory funnel.
  - Add 25 mL of 0.5N HCl and shake. Allow the layers to separate.
  - The organic phase (toluene) contains the **propanil**. The aqueous phase contains the DCA.
  - Drain the organic layer through a pad of anhydrous sodium sulfate.
  - Evaporate the toluene to dryness using a rotary evaporator.
  - Reconstitute the residue in 5 mL of methanol.
- SPE Cleanup:
  - Condition a C18 SPE cartridge as described in the water protocol.
  - Load the methanolic extract onto the conditioned cartridge.
  - Wash the cartridge with 5 mL of deionized water.

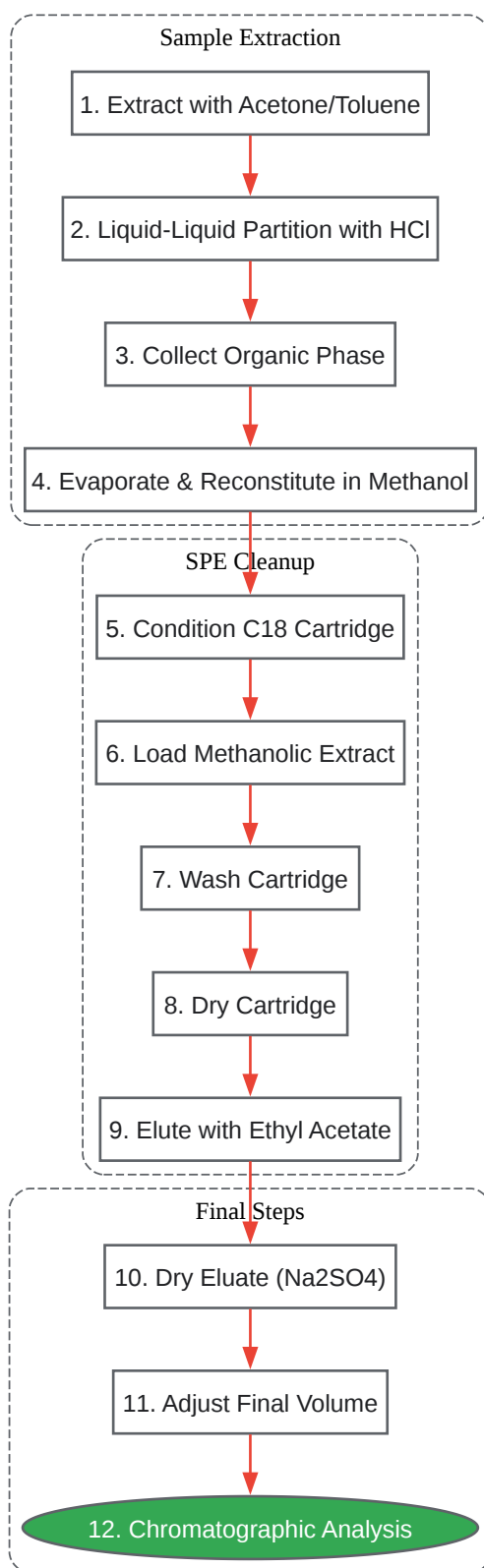
- Dry the cartridge under vacuum.
- Elute the **propanil** with two 4 mL portions of ethyl acetate.
- Drying and Concentration:
  - Dry the eluate with anhydrous sodium sulfate as described in the water protocol.
  - Evaporate the eluate to a final volume of 10 mL with ethyl acetate for GC analysis.

## Workflow Diagrams



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Caption: SPE Workflow for **Propanil** from Water Samples.



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Caption: SPE Workflow for **Propanil** from Soil Samples.

## Conclusion

Solid-phase extraction is a robust and efficient method for the pre-concentration and cleanup of **propanil** from environmental water and soil samples. The use of C18 sorbent followed by elution with ethyl acetate provides high recovery rates and allows for the determination of **propanil** at low concentrations. The detailed protocols and workflows presented in this application note serve as a valuable resource for researchers and scientists involved in the environmental monitoring of this herbicide. The final determination is typically carried out using sensitive analytical techniques such as gas chromatography with a nitrogen-phosphorus detector (GC-NPD) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

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